

Analytical Method for Salivary Lamotrigine Determination

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Compound Focus: Lamotrigine

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A robust method using **Solid-Phase Extraction (SPE)** for isolation and **Liquid Chromatography with Diode Array Detection (LC-DAD)** for quantitative analysis has been developed and validated [1].

Method Validation Parameters

The following table summarizes the key validation parameters for the SPE/LC-DAD method:

Validation Parameter	Result / Value
Linear Range	10–2000 ng/mL [1]
Coefficient of Determination (R^2)	> 0.99 [1]
Precision (Intra-day & Inter-day)	Coefficient of variation (CV%) \leq 15% [1]
Biological Matrix	Human saliva [1]
Isolation Technique	Solid-Phase Extraction (SPE) [1]
Analytical Technique	Liquid Chromatography (LC-DAD) [1]
Detection Wavelength	248 nm [1]

Detailed Experimental Protocol

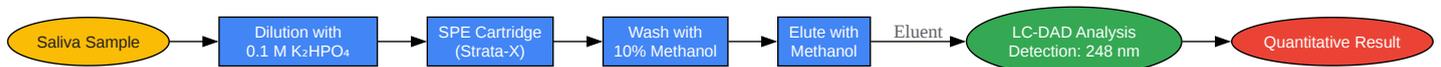
1. Sample Preparation and Solid-Phase Extraction

- **Sample Dilution:** Dilute the saliva sample with a 0.1 M potassium hydrogen phosphate (K_2HPO_4) solution at a 1:1 volume ratio [1].
- **SPE Sorbent:** Use Strata-X SPE cartridges (Phenomenex). The ABN (Biotage) sorbent was found to be less effective at removing matrix interferences [1].
- **Cartridge Conditioning:** Condition the cartridge with an appropriate solvent (typically methanol followed by water or buffer).
- **Sample Loading:** Load the diluted saliva sample onto the conditioned cartridge.
- **Cartridge Washing:** Wash the cartridge with a 10% methanol solution to remove impurities [1].
- **Analyte Elution:** Elute **lamotrigine** and the internal standard using pure methanol. Collect the eluent for analysis [1].

2. Liquid Chromatography (LC-DAD) Analysis

- **Mobile Phase:** Utilize a gradient elution with acetonitrile and a 0.1% formic acid aqueous solution. The addition of triethylamine was found to negatively impact peak shape and is not recommended [1].
- **Flow Rate:** Optimize for separation; the specific value should be determined during method development.
- **Detection:** Monitor the effluent at 248 nm [1].
- **Chromatographic Column:** A reverse-phase C18 column is standard for such analyses.
- **Injection Volume:** Typically 10-50 μ L, depending on instrument sensitivity.

The workflow for the sample preparation and analysis is as follows:



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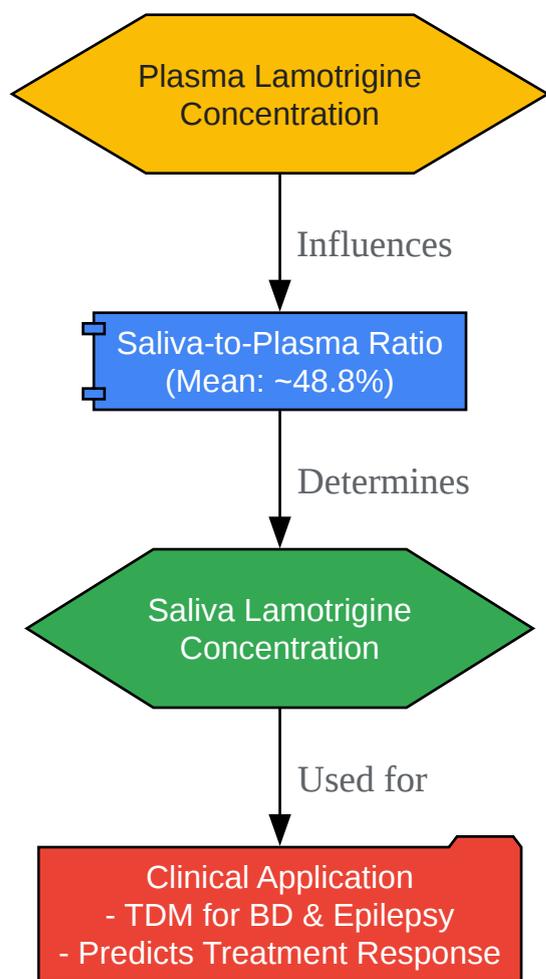
Clinical Correlation and Saliva-to-Plasma Ratio

The clinical validity of salivary monitoring is underpinned by a consistent correlation with plasma concentrations.

Key Clinical Findings

Aspect	Findings
Overall Correlation	Strong individual correlation between salivary and plasma concentrations, especially at least 2 hours post-dose [2].
Mean Saliva/Plasma Ratio	Approximately 48.8% at a plasma concentration of 10 mg/L [2].
Ratio Variability	The ratio increases linearly by about 0.78% for each 1 mg/L increase in plasma concentration [2]. Some population studies show wider ranges (0.41 to 1.26) [3].
Stimulated vs. Unstimulated Saliva	No statistically significant difference in lamotrigine concentrations, making both sample types suitable [2] [3].
Association with Clinical Outcome	A 2025 study confirmed that seizure-free patients on lamotrigine had significantly lower median salivary concentrations (1.4 mg/L) than non-responders (2.4 mg/L) [4].

The relationship between plasma concentration, the saliva-to-plasma ratio, and clinical application can be visualized as follows:



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Implementation Considerations for Researchers

- **Individual Calibration:** For precise pharmacokinetic studies, consider using a single paired plasma measurement to calibrate the saliva-to-plasma ratio for the individual, as there can be inter-individual variation [2].
- **Sampling Timing:** Collect saliva samples at least **2 hours after drug ingestion** to avoid contamination from residual drug in the oral cavity and ensure stable concentrations [2].
- **Advantages of Saliva Monitoring:** This method enables **non-invasive, frequent sampling**, which is particularly advantageous for pediatric populations, long-term home monitoring, and studies requiring dense pharmacokinetic data points [1] [3].

In summary, the SPE/LC-DAD method provides a validated analytical technique for quantifying **lamotrigine** in saliva. When combined with established clinical protocols for sample collection, salivary TDM serves as a

powerful tool for personalizing treatment in epilepsy and bipolar disorder.

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References

1. New Method for the Determination of Lamotrigine in ... [pmc.ncbi.nlm.nih.gov]
2. Monitoring salivary lamotrigine concentrations [pubmed.ncbi.nlm.nih.gov]
3. Clinical study Monitoring salivary lamotrigine concentrations [sciencedirect.com]
4. Is the salivary concentration of lamotrigine and ... [pubmed.ncbi.nlm.nih.gov]

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